

Proper Disposal of 3-Hydroxy-4,5-dimethylfuran-2(5H)-one (Sotolon)

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Compound of Interest

Compound Name: 3-Hydroxy-4,5-dimethylfuran-2(5H)-one

Cat. No.: B146786

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For Immediate Reference: Disposal and Safety Procedures

This guide provides essential safety and logistical information for the proper disposal of **3-Hydroxy-4,5-dimethylfuran-2(5H)-one**, also known as Sotolon. Researchers, scientists, and drug development professionals should adhere to these step-by-step procedures to ensure safe handling and compliance with environmental regulations.

Hazard and Safety Information

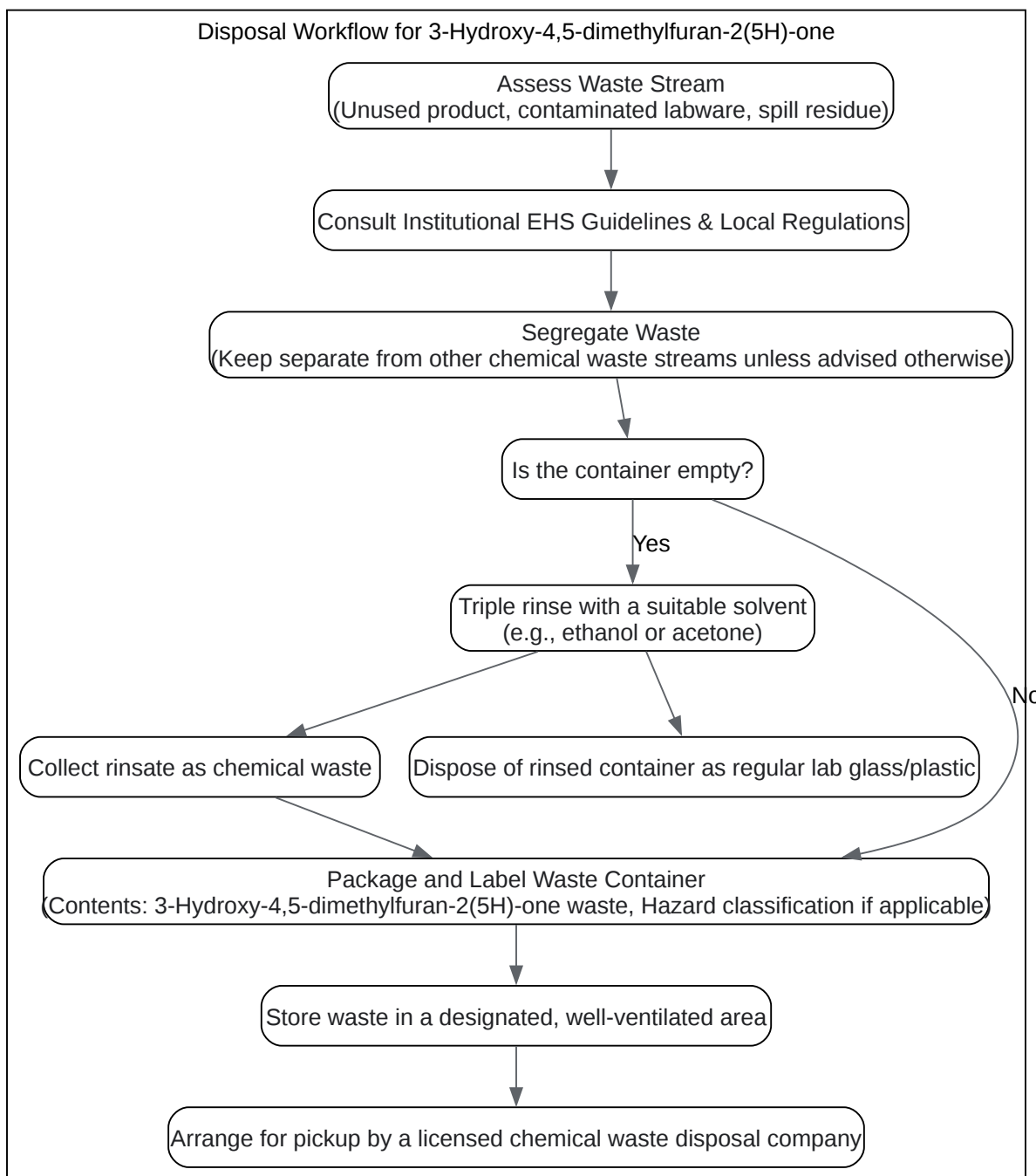
Sotolon is a potent aroma compound. While some safety data sheets (SDS) do not classify it as a hazardous substance under certain regulations, others indicate that it may be harmful if swallowed and can cause skin and eye irritation.^[1] Therefore, appropriate personal protective equipment (PPE) should always be worn when handling this chemical.

Quantitative Data Summary

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₆ H ₈ O ₃ | [2] |
| Molecular Weight | 128.13 g/mol | [3] |
| Appearance | Crystalline solid or liquid | [2][4] |
| Odor | Maple syrup, caramel, burnt sugar at low concentrations; Fenugreek, curry at high concentrations | [5] |
| Flash Point | > 100 °C (> 212 °F) | [6] |

Disposal Workflow

The following diagram outlines the decision-making process for the disposal of **3-Hydroxy-4,5-dimethylfuran-2(5H)-one**.



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Disposal Workflow Diagram

Experimental Protocols: Step-by-Step Disposal Procedure

1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat.
- Use chemical-resistant gloves (e.g., nitrile).
- Wear safety glasses or goggles to protect from splashes.

2. Waste Collection:

- Unused or Surplus Material: Do not dispose of **3-Hydroxy-4,5-dimethylfuran-2(5H)-one** down the drain.^[1] Collect the chemical in its original container or a designated, compatible, and clearly labeled waste container.
- Contaminated Materials: Any materials such as pipette tips, weigh boats, or absorbent pads that have come into contact with the chemical should be considered contaminated. Place these items in a sealed and labeled waste container.
- Solutions: Solutions containing **3-Hydroxy-4,5-dimethylfuran-2(5H)-one** should be collected as chemical waste.

3. Container Management:

- Empty Containers: An "empty" container may still retain product residue. To decontaminate, triple rinse the container with a suitable solvent (e.g., ethanol or acetone). Collect the rinsate as hazardous waste. After thorough rinsing, the container can typically be disposed of with regular laboratory glass or plastic, in accordance with institutional policies.
- Waste Containers: Use containers that are in good condition and compatible with the chemical. Ensure the container is tightly sealed to prevent leaks or the release of vapors.

4. Labeling and Storage:

- Clearly label the waste container with "Waste **3-Hydroxy-4,5-dimethylfuran-2(5H)-one**" and any other components of the waste stream.
- Include hazard warnings as appropriate (e.g., "Harmful if Swallowed").
- Store the sealed waste container in a designated, well-ventilated chemical waste storage area, away from incompatible materials.

5. Final Disposal:

- Arrange for the collection of the chemical waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.^{[1][6]}
- Always follow your institution's specific procedures for chemical waste pickup and disposal. Disposal of this product and its container must be done in a safe way and comply with local, state, and federal regulations.^{[4][7]}

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